

Spectroscopic Profiling and Bioconjugation Workflows for 5-Ethynyl-2- (methylthio)pyrimidine

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Compound of Interest

Compound Name: 5-Ethynyl-2-(methylthio)pyrimidine

CAS No.: 87573-81-7

Cat. No.: B3292060

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Prepared by: Senior Application Scientist Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals

Structural and Mechanistic Context

In the rapidly evolving landscape of targeted therapeutics, particularly Antibody-Drug Conjugates (ADCs), the selection of bifunctional linker scaffolds is a critical determinant of pharmacokinetic stability and conjugation efficiency. **5-Ethynyl-2-(methylthio)pyrimidine** has emerged as a highly versatile building block in this domain .

The molecular architecture of this compound offers two orthogonal axes of reactivity:

- **The C5-Ethynyl Group:** A terminal alkyne that serves as a bioorthogonal handle for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC). This "click" chemistry handle allows for highly regioselective coupling to azide-functionalized payloads (such as eribulin derivatives) under mild aqueous conditions .

- The C2-Methylthio Group: A stable, electron-donating moiety that modulates the electronic properties of the pyrimidine ring. Crucially, it can be mechanistically activated via oxidation to a methylsulfonyl group ($-\text{SO}_2\text{CH}_3$), transforming it into an excellent leaving group for subsequent Nucleophilic Aromatic Substitution ($\text{S}_{\text{N}}\text{Ar}$) by amines or thiols .

Understanding the precise spectroscopic signature of this molecule is paramount for verifying its structural integrity before committing it to complex, multi-step bioconjugation workflows.

Quantitative Spectroscopic Data (NMR Profiling)

The following tables summarize the standard ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopic data for **5-ethynyl-2-(methylthio)pyrimidine**. The data is contextualized with the physical causality behind the observed chemical shifts.

Table 1: ^1H NMR Data (400 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Integration	Structural Assignment & Causality
H4, H6	8.68	Singlet (s)	2H	Aromatic Protons: Highly deshielded by the strong electron- withdrawing effect of the adjacent pyrimidine nitrogens and the ring current. They are chemically and magnetically equivalent due to the C2v symmetry axis of the pyrimidine core .
$\text{-C}\equiv\text{CH}$	3.40	Singlet (s)	1H	Terminal Alkyne: Shielded by the diamagnetic anisotropy generated by the cylindrical π - electron cloud of the carbon- carbon triple bond .
-SCH_3	2.57	Singlet (s)	3H	Methylthio Protons: Deshielded relative to

standard alkanes
due to the
electronegativity
of the adjacent
sulfur atom and
the proximity to
the aromatic
system.

Table 2: ^{13}C NMR Data (100 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Carbon Type	Structural Assignment & Causality
C2	172.5	Quaternary (C)	Strongly deshielded by the combined electronegativity of two adjacent sp ² hybridized nitrogen atoms and the sulfur atom.
C4, C6	158.0	Methine (CH)	Deshielded by the adjacent nitrogen atoms within the heteroaromatic ring.
C5	115.0	Quaternary (C)	Relatively shielded for an aromatic carbon due to the specific resonance effects of the pyrimidine ring and the alkyne substitution.
$\text{--C}\equiv\text{C--}$	85.5	Quaternary (C)	Internal alkyne carbon; characteristic sp hybridization shift.
$\equiv\text{CH}$	77.5	Methine (CH)	Terminal alkyne carbon; slightly more shielded than the internal carbon.
--SCH_3	14.5	Primary (CH ₃)	Typical shift for a methyl group attached to a heteroaromatic sulfide.

Experimental Workflow: High-Resolution NMR Acquisition

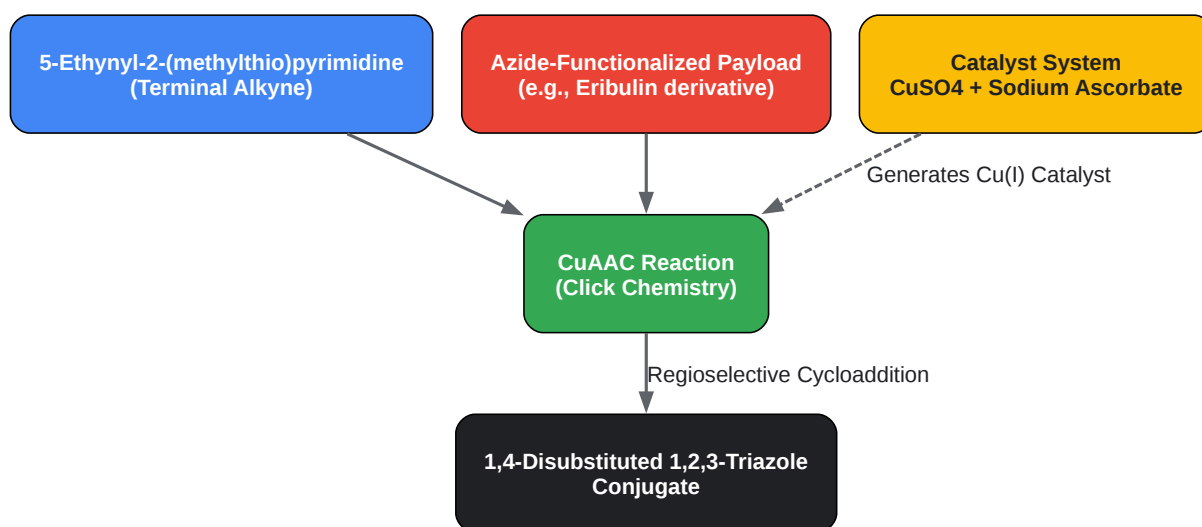
To ensure reproducibility and prevent signal overlap (especially in the critical alkyne region at ~3.40 ppm), the following self-validating protocol must be strictly adhered to.

Step-by-Step Methodology:

- **Sample Purification:** Ensure the compound is >95% pure via LC-MS. Causality: Trace impurities, particularly residual solvents like methanol or water, can obscure the terminal alkyne singlet, leading to false-negative structural confirmations.
- **Solvent Preparation:** Dissolve 10–15 mg of the analyte in 0.6 mL of deuterated chloroform (CDCl_3) spiked with 0.03% v/v Tetramethylsilane (TMS). Causality: CDCl_3 provides optimal solubility for moderately polar pyrimidines, while TMS provides an absolute zero-point reference to prevent chemical shift drift.
- **Filtration:** Pass the dissolved sample through a tightly packed glass wool plug in a Pasteur pipette directly into a clean, dry 5 mm NMR tube. Causality: Particulate matter induces localized magnetic field inhomogeneities, which broadens spectral lines and degrades resolution.
- **Shimming & Tuning:** Insert the sample into a 400 MHz (or higher) spectrometer. Perform iterative shimming on the Z, Z^2 , and Z^3 axes until the deuterium lock signal is maximized.
- **Acquisition Parameters (^{13}C NMR specifics):** Set a minimum of 512 scans with a relaxation delay (d1) of 2–3 seconds. Causality: Quaternary carbons (C2, C5, and the internal alkyne carbon) lack attached protons to facilitate dipole-dipole relaxation, resulting in long T1 relaxation times. A sufficient d1 ensures full magnetization recovery, providing an accurate signal-to-noise ratio.
- **System Validation:** The protocol is self-validating if the integration ratio of the peaks at 8.68 ppm, 3.40 ppm, and 2.57 ppm is exactly 2:1:3. Any deviation indicates incomplete synthesis, degradation, or poor shimming.

Application: CuAAC Bioconjugation in ADC Synthesis

5-Ethynyl-2-(methylthio)pyrimidine is frequently utilized to attach cytotoxic payloads to antibody linkers via click chemistry. The following workflow details the regioselective formation of a 1,4-disubstituted 1,2,3-triazole.



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Caption: CuAAC bioconjugation workflow for **5-Ethynyl-2-(methylthio)pyrimidine** in ADC synthesis.

Step-by-Step Methodology:

- **Reagent Assembly:** In a reaction vial, dissolve 1.0 equivalent of **5-ethynyl-2-(methylthio)pyrimidine** and 1.05 equivalents of the azide-functionalized payload in a 1:1 mixture of tert-butanol and water. **Causality:** The biphasic nature of the reagents requires a

co-solvent system; tert-butanol provides organic solubility while water supports the inorganic catalyst.

- **Catalyst Generation:** Add 0.1 equivalents of aqueous copper(II) sulfate (CuSO_4) followed immediately by 0.5 equivalents of sodium ascorbate. Causality: Sodium ascorbate acts as a mild reducing agent, reducing Cu(II) to the catalytically active Cu(I) species in situ. This prevents the premature oxidation and disproportionation of the copper catalyst.
- **Degassing and Incubation:** Purge the reaction vessel with nitrogen gas for 5 minutes, seal, and stir at room temperature for 3 to 10 hours. Causality: Oxygen must be excluded to prevent the Glaser oxidative homocoupling of the terminal alkynes, which would consume the pyrimidine starting material and generate unwanted dimeric impurities.
- **System Validation:** The protocol is self-validating via LC-MS monitoring. The reaction is deemed complete and successful when the extracted ion chromatogram (EIC) shows the complete disappearance of the alkyne mass ($[\text{M}+\text{H}]^+ = 151.0$) and the emergence of the corresponding triazole conjugate mass.

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